

Technical Guide: Spectroscopic Characterization & Synthesis of 4-Benzyloxy-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Benzyloxy-3-methoxybenzaldehyde

CAS No.: 2426-87-1

Cat. No.: B140485

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Executive Summary

4-Benzyloxy-3-methoxybenzaldehyde (CAS: 2426-87-1), frequently referred to as Benzyl Vanillin, is a pivotal intermediate in the synthesis of pharmaceutical agents, including dopamine agonists, anti-inflammatory stilbenes, and neurotrophic lignans.^{[1][2]} Its structural integrity—specifically the protection of the 4-phenolic position via benzylation—is critical for preventing side reactions during subsequent nucleophilic additions to the aldehyde moiety.

This guide provides a definitive spectroscopic atlas and a validated synthesis protocol for researchers. It prioritizes the distinction between the target molecule and its regioisomer (benzyl isovanillin) and offers a self-validating analytical framework.

Molecular Identity & Physicochemical Profile^{[2][4][5][6][7]}

Before commencing synthesis or analysis, verify the target compound against these physicochemical standards.

Parameter	Data	Notes
IUPAC Name	4-(Benzyloxy)-3-methoxybenzaldehyde	
Common Name	Benzyl Vanillin; Vanillin Benzyl Ether	
CAS Registry	2426-87-1	Caution: Do not confuse with isomer CAS 6346-05-0
Molecular Formula		
Molecular Weight	242.27 g/mol	
Melting Point	63 – 65 °C	Distinct from Vanillin (81–83 °C)
Solubility	Soluble in , DMSO, Acetone, EtOAc	Insoluble in water

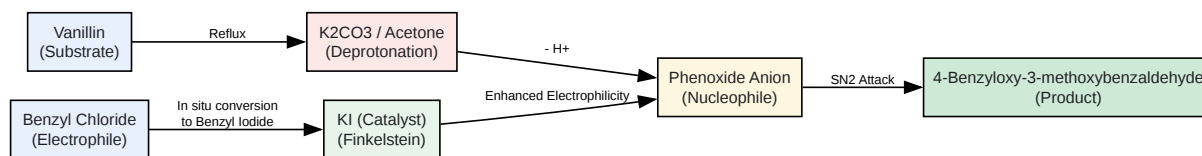
Synthetic Pathway & Mechanistic Insight[12]

The synthesis follows a Williamson Ether Synthesis, utilizing a weak base to selectively deprotonate the phenolic hydroxyl group of vanillin without inducing Cannizzaro reactions or aldol condensations at the aldehyde site.

Reaction Scheme (Mechanistic Logic)[12]

The pathway relies on the formation of a resonance-stabilized phenoxide ion, which acts as the nucleophile in an

attack on benzyl chloride.



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Figure 1: Mechanistic workflow for the O-benylation of vanillin. Potassium iodide (KI) is used catalytically to convert benzyl chloride to the more reactive benzyl iodide in situ.

Validated Experimental Protocol

Scale: 100 mmol basis.

- Reagents:
 - Vanillin (15.2 g, 100 mmol)
 - Benzyl Chloride (12.7 mL, 110 mmol, 1.1 eq)
 - Potassium Carbonate (), anhydrous (20.7 g, 150 mmol, 1.5 eq)
 - Potassium Iodide (KI) (0.5 g, catalytic)
 - Solvent: Acetone (150 mL) or DMF (for faster rates).
- Procedure:
 - Activation: Dissolve vanillin in acetone. Add and KI. Stir at room temperature for 15 minutes to generate the phenoxide (color shift to bright yellow).
 - Alkylation: Add benzyl chloride dropwise over 10 minutes.

- Reflux: Heat to reflux (approx. 60°C for acetone) for 4–6 hours. Monitor by TLC (See Section 4).
- Workup: Cool to RT. Filter off inorganic salts (). Evaporate solvent.[\[3\]](#)[\[4\]](#)
- Purification: Recrystallize the crude solid from ethanol or ethanol/water (9:1).
- Critical Control Point: Ensure
is anhydrous. Water inhibits the reaction by solvating the nucleophile.

Comprehensive Spectroscopic Atlas

This section details the diagnostic signals required to confirm identity and purity.

Nuclear Magnetic Resonance (& NMR)

Solvent:

| Reference: TMS (0.00 ppm)

The disappearance of the phenolic -OH signal (~6.0–6.5 ppm broad) and the appearance of the benzylic methylene singlet are the primary proofs of conversion.

NMR Data Table

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Note
9.84	Singlet (s)	1H	-CHO (Aldehyde)	Deshielded by carbonyl anisotropy.
7.30 – 7.45	Multiplet (m)	7H	Ar-H (Benzyl + H-2, H-6)	Overlap of 5 benzyl protons + 2 vanillin core protons.
6.98	Doublet (d,)	1H	H-5 (Aromatic)	Ortho to the benzyloxy group; shielded relative to H-2/H-6.
5.25	Singlet (s)	2H	Ph-CH ₂ -O (Benzylic)	Diagnostic Peak: Confirms O-alkylation.
3.94	Singlet (s)	3H	-OCH ₃ (Methoxy)	Characteristic methoxy resonance.

NMR Data Table

Chemical Shift (, ppm)	Assignment
190.9	C=O (Carbonyl)
153.8	C-4 (Ar-O-Bn) - Quaternary
150.1	C-3 (Ar-OMe) - Quaternary
136.0	C-1' (Benzyl ipso)
130.3	C-1 (Ar-CHO)
128.8, 128.2, 127.3	Benzyl Ar-CH (Ortho, Meta, Para)
126.5	C-6 (Ar-CH)
112.5	C-5 (Ar-CH)
109.4	C-2 (Ar-CH)
70.9	Ph-CH ₂ -O (Benzylic Carbon)
56.1	-OCH ₃ (Methoxy Carbon)

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Neat)

Wavenumber ()	Vibration Mode	Diagnostic Value
3100 – 3000	Stretch	Aromatic protons.
2950 – 2850	Stretch	Alkyl (Methoxy/Methylene).
2840 & 2750	Stretch (Aldehyde)	"Fermi Doublet" – classic aldehyde identifier.
1680 – 1690	Stretch	Conjugated aldehyde (lower than non-conjugated ~1710).
1580, 1510	Aromatic Stretch	Benzene ring skeleton.
1260, 1020	Stretch	Aryl alkyl ether linkages.
Absence of ~3300	Stretch	Pass/Fail Check: Presence indicates unreacted vanillin.

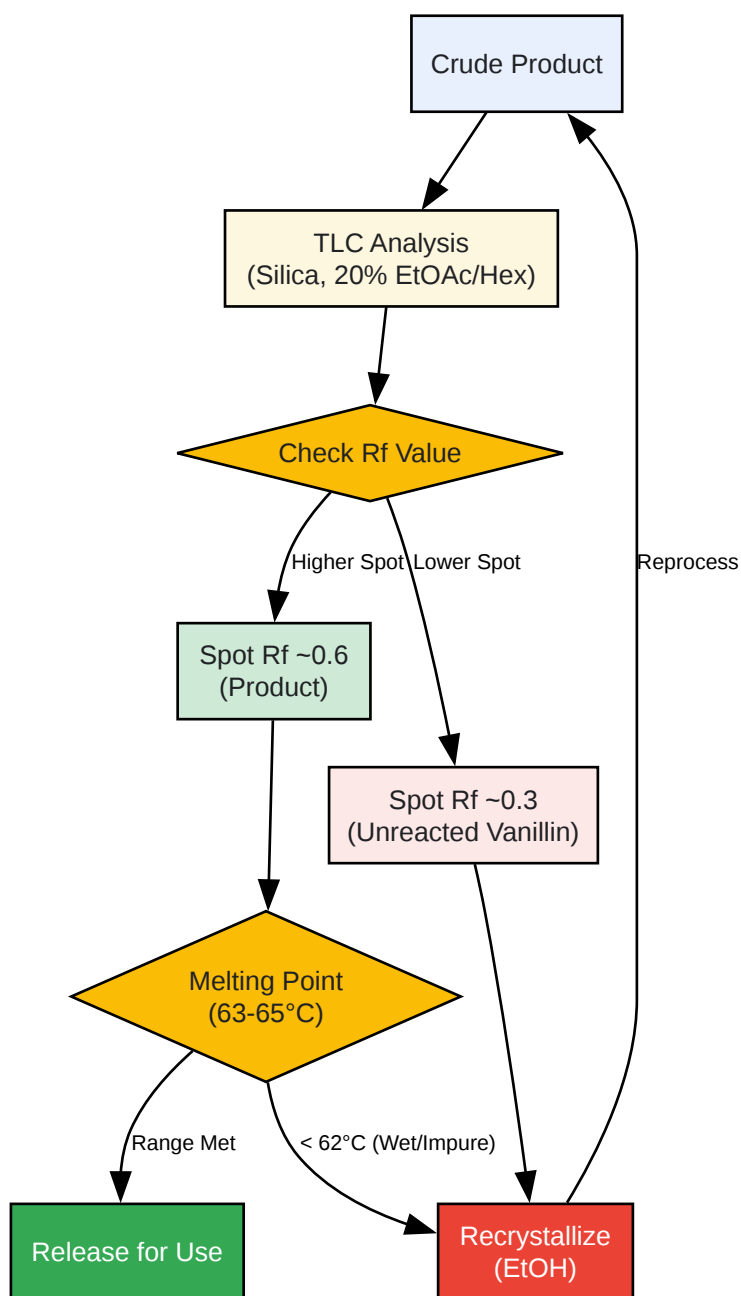
Mass Spectrometry (EI-MS)

Ionization: Electron Impact (70 eV)

- Molecular Ion (): m/z 242 (Strong)
- Base Peak: m/z 91 (Tropylium ion,). This is the dominant fragment, characteristic of benzyl ethers.
- Fragmentation Pattern:
 - (Loss of vanillin radical, retention of benzyl)
 - (Loss of benzyl radical, formation of vanillin cation)

Quality Control & Impurity Profiling

To ensure the material is suitable for pharmaceutical applications (e.g., GMP synthesis), use the following logic tree for validation.



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Figure 2: Quality Control Logic Tree. The polarity difference between the phenolic starting material and the ether product allows for easy monitoring via TLC.

Critical Impurity: Isomer Differentiation

- Impurity: 3-Benzyloxy-4-methoxybenzaldehyde (Benzyl Isovanillin).
- Origin: Contamination of starting material with Isovanillin.
- Detection:

NMR coupling constants. In Benzyl Vanillin (4-O-Bn), H-5 is a doublet (

) at ~6.98 ppm. In Benzyl Isovanillin (3-O-Bn), the shielding patterns change slightly, but the melting point is the fastest differentiator (Isovanillin ether MP is often lower or distinct depending on polymorphs).

Applications in Drug Discovery

- Linker Chemistry: The benzyl group serves as a robust protecting group for the phenol, stable to basic conditions and mild oxidants, but removable via hydrogenolysis () or Lewis acids ().
- Stilbene Synthesis: Used in Horner-Wadsworth-Emmons reactions to synthesize Resveratrol analogs.
- Dopamine Agonists: Precursor for L-DOPA derivatives where the 3-methoxy-4-hydroxy motif is required after a reduction step.

References

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